

Essential Safety and Logistical Information for Handling GSK2188931B

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GSK2188931B

Cat. No.: B1574339

[Get Quote](#)

Disclaimer: This document provides guidance on the safe handling of **GSK2188931B** based on its chemical properties and intended research applications. As no official Safety Data Sheet (SDS) is publicly available for this compound, these recommendations are derived from general laboratory safety principles for handling novel, potent, and uncharacterized chemical agents. All laboratory personnel must be thoroughly trained in chemical safety and adhere to their institution's specific safety protocols.

GSK2188931B, also known as N-(4-bromo-2-(trifluoromethoxy)benzyl)-1-(4-methyl-6-(methylamino)-1,3,5-triazin-2-yl)piperidine-4-carboxamide, is a novel and potent soluble epoxide hydrolase (sEH) inhibitor intended for research use only. Due to the lack of comprehensive toxicological data, this compound should be handled with the utmost care, assuming it is potentially hazardous.

Quantitative Data Summary

Property	Value	Source
IUPAC Name	N-(4-bromo-2-(trifluoromethoxy)benzyl)-1-(4-methyl-6-(methylamino)-1,3,5-triazin-2-yl)piperidine-4-carboxamide	
Molecular Formula	C ₁₉ H ₂₂ BrF ₃ N ₆ O ₂	
Molecular Weight	503.32 g/mol	
CAS Number	Unknown	

Personal Protective Equipment (PPE)

Given that **GSK2188931B** is a potent enzyme inhibitor with unknown toxicological properties, a comprehensive approach to personal protection is mandatory.

PPE Category	Minimum Requirement	Rationale
Hand Protection	Double-gloving with nitrile gloves.	Prevents skin contact with a potentially hazardous substance. Double-gloving provides an extra layer of protection in case of a tear or puncture in the outer glove.
Eye Protection	Chemical safety goggles and a face shield.	Protects eyes and face from splashes or aerosols of the compound, especially when handling solutions or the solid form.
Body Protection	A fully buttoned laboratory coat with elastic cuffs. Consider a disposable gown for larger quantities.	Prevents contamination of personal clothing and skin.
Respiratory Protection	A NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates.	Recommended when handling the solid powder to avoid inhalation, or if there is a risk of aerosol generation.

Operational and Disposal Plans

Experimental Protocol: Preparation of a Stock Solution

This protocol outlines the steps for safely preparing a stock solution of **GSK2188931B**.

- Preparation:
 - Designate a specific work area in a chemical fume hood for handling **GSK2188931B**.
 - Ensure a chemical spill kit is readily accessible.
 - Don all required PPE as outlined in the table above.
- Weighing the Compound:

- Carefully weigh the desired amount of the solid **GSK2188931B** powder in a tared, sealed container within the chemical fume hood.
- Use anti-static weighing paper or a weighing boat.
- Avoid creating dust.
- Dissolution:
 - Add the appropriate solvent (e.g., DMSO) to the container with the weighed compound.
 - Gently swirl or vortex the container to dissolve the solid completely.
 - Ensure the container is capped during dissolution to prevent spills.
- Storage:
 - Store the resulting stock solution in a clearly labeled, tightly sealed container.
 - The label should include the compound name, concentration, solvent, date of preparation, and the name of the researcher.
 - Store at the recommended temperature, typically -20°C or -80°C for long-term stability.
- Decontamination:
 - Wipe down all surfaces in the fume hood that may have come into contact with the compound using an appropriate deactivating solution or a suitable solvent followed by soap and water.
 - Dispose of all contaminated disposable materials as hazardous chemical waste.

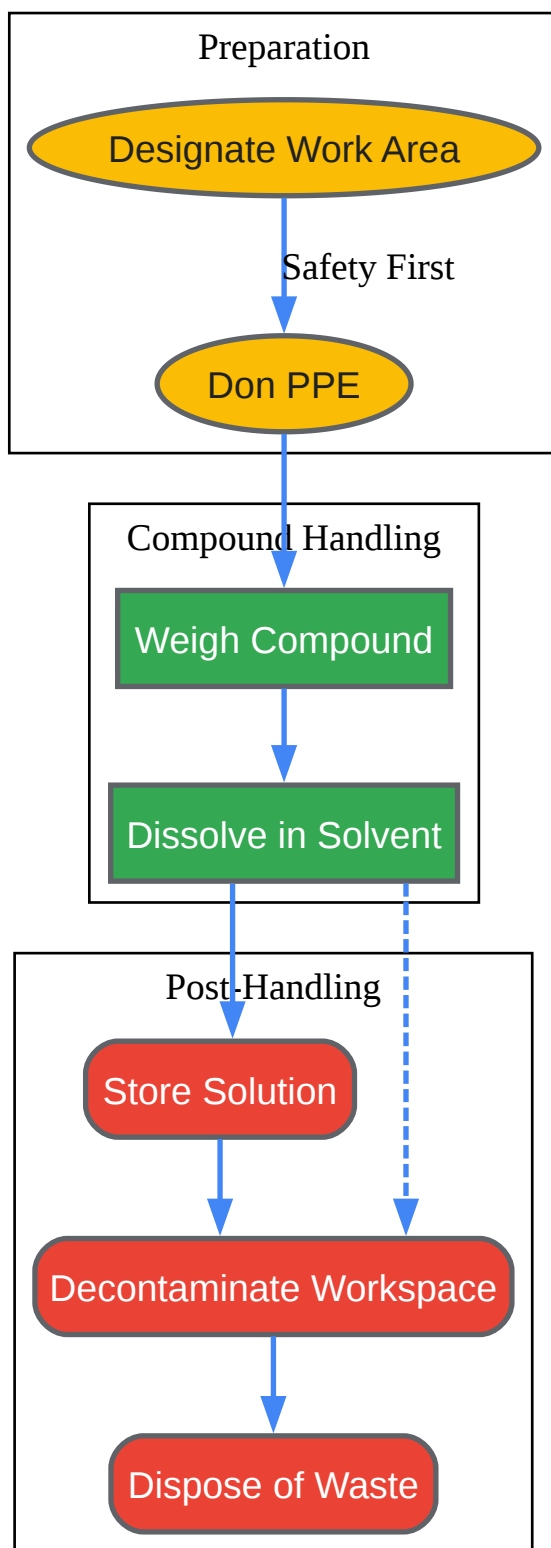
Disposal Plan

All waste generated from handling **GSK2188931B** must be treated as hazardous chemical waste.

- Solid Waste:

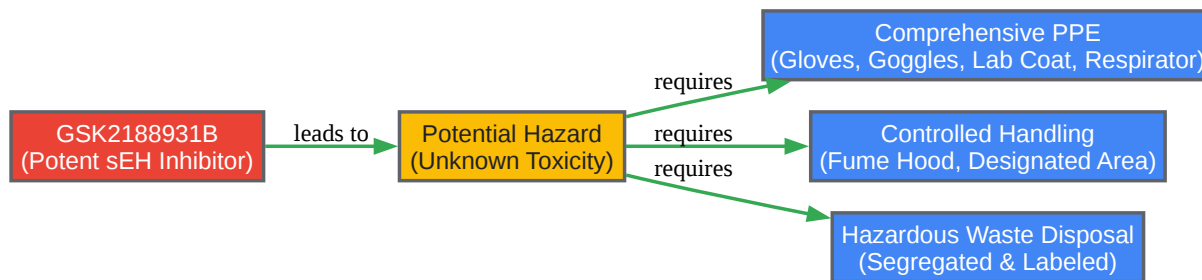
- Includes contaminated gloves, weighing paper, pipette tips, and any other disposable materials.
- Collect in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste:
 - Includes unused stock solutions, experimental solutions containing the compound, and solvents used for cleaning.
 - Collect in a designated, sealed, and clearly labeled hazardous waste container.
 - Do not mix with other incompatible waste streams.
- Disposal Procedure:
 - Follow your institution's guidelines for the disposal of hazardous chemical waste.
 - Arrange for pickup by the institution's environmental health and safety department.

Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for handling **GSK2188931B**.



[Click to download full resolution via product page](#)

Caption: Logical relationship for safety and handling of **GSK2188931B**.

- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling GSK2188931B]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1574339#personal-protective-equipment-for-handling-gsk2188931b\]](https://www.benchchem.com/product/b1574339#personal-protective-equipment-for-handling-gsk2188931b)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com